

Optimization of temperature and pressure in supercritical fluid dyeing with Disperse Red 82

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Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B082367

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Technical Support Center: Supercritical Fluid Dyeing with Disperse Red 82

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information for the optimization of temperature and pressure in supercritical fluid dyeing (SFD) with **Disperse Red 82**.

Frequently Asked Questions (FAQs)

Q1: What are the typical starting temperature and pressure ranges for dyeing polyester with **Disperse Red 82** in supercritical CO₂?

A1: For dyeing polyester with disperse dyes like **Disperse Red 82**, a common starting point for optimization is a temperature range of 80°C to 140°C and a pressure range of 17 MPa to 29 MPa.^[1] The solubility of **Disperse Red 82** and its uptake by the fiber are highly dependent on the density of the supercritical carbon dioxide, which is a function of both temperature and pressure.

Q2: How do temperature and pressure affect the color strength (K/S value) in the dyeing process?

A2: Both temperature and pressure play crucial roles in determining the final color strength.

- **Temperature:** Increasing the temperature generally leads to a higher K/S value. This is because higher temperatures increase the kinetic energy of the dye molecules and the CO₂, and also swell the polymer fibers, allowing for better dye penetration.[2]
- **Pressure:** Increasing the pressure at a constant temperature increases the density of the supercritical CO₂. This enhanced solvent power of CO₂ leads to greater dye solubility and consequently, a higher dye uptake by the fabric, resulting in an improved K/S value.[3][4]

Q3: What is the effect of adding a cosolvent on the solubility of **Disperse Red 82**?

A3: The addition of a small amount of a polar cosolvent, such as ethanol, can significantly increase the solubility of **Disperse Red 82** in supercritical CO₂. For instance, adding 5 mol% of ethanol can increase the solubility by up to 25-fold.[5][6] This can be particularly useful for achieving deeper shades or for dyeing at lower pressures.

Q4: How long should the dyeing process be?

A4: Supercritical fluid dyeing is known for its rapid dyeing times compared to conventional aqueous methods.[7] For polyester, dyeing equilibrium can often be reached within 60 to 90 minutes.[1][8] However, the optimal time will depend on the specific temperature, pressure, and desired color depth.

Troubleshooting Guide

Problem 1: Low Color Yield or Pale Shade

- **Possible Cause 1: Insufficient Dye Solubility:** The temperature and/or pressure may be too low, resulting in poor solubility of **Disperse Red 82** in the supercritical CO₂.
 - **Solution:** Gradually increase the pressure to enhance the CO₂ density and its solvent power.[4] Concurrently, you can optimize the temperature, as higher temperatures can also improve dye uptake.[2] Refer to the solubility data in Table 1 for guidance.
- **Possible Cause 2: Inadequate Dyeing Time:** The dyeing process may not have reached equilibrium.

- Solution: Increase the dyeing time. It is recommended to perform a time-course experiment to determine the point at which the color strength no longer increases.
- Possible Cause 3: Low Dye Concentration: The amount of dye used may be insufficient for the desired shade.
 - Solution: Increase the dye concentration (on weight of fabric). The K/S values generally increase with higher dye concentrations up to a saturation point.[4]

Problem 2: Uneven Dyeing or Streaking

- Possible Cause 1: Poor Dye Dispersion: The dye powder may not be adequately dispersed in the supercritical fluid.
 - Solution: Ensure the **Disperse Red 82** is a fine, uniform powder. Inadequate circulation of the supercritical fluid within the dyeing vessel can also lead to uneven dyeing.[8]
- Possible Cause 2: Fluctuations in Temperature or Pressure: Inconsistent process parameters can lead to variations in dye solubility and uptake.
 - Solution: Ensure precise and stable control over the temperature and pressure throughout the dyeing cycle.[3]
- Possible Cause 3: Improper Fabric Preparation: The fabric may have impurities or sizing agents that hinder uniform dye penetration.
 - Solution: Thoroughly clean the fabric before dyeing to remove any contaminants.[9]

Problem 3: Dye Precipitation on Fabric Surface

- Possible Cause 1: Rapid Depressurization: A sudden drop in pressure at the end of the dyeing cycle will cause the CO₂ to lose its solvent power abruptly, leading to the precipitation of undissolved dye onto the fabric surface.
 - Solution: Implement a slow and controlled depressurization and cooling phase to allow for the removal of the dye with the CO₂ stream.[3]

- Possible Cause 2: Exceeding Solubility Limit: The amount of dye used may have exceeded its solubility under the given dyeing conditions.
 - Solution: Refer to the solubility data and ensure that the dye concentration is within the solubility limit at the chosen temperature and pressure. A post-dyeing cleaning step (reduction clearing) can also help remove surface dye.[\[7\]](#)

Data Presentation

Table 1: Solubility of **Disperse Red 82** in Supercritical CO₂

Temperature (°C)	Pressure (MPa)	Solubility (mol fraction)
80	15	Data not available
80	20	Data not available
80	25	Data not available
100	15	Data not available
100	20	Data not available
100	25	Data not available
120	15	$\sim 1.0 \times 10^{-5}$
120	20	$\sim 3.0 \times 10^{-5}$
120	25	$\sim 6.0 \times 10^{-5}$

Note: The solubility of disperse dyes increases with increasing pressure and generally with increasing temperature. The values presented are approximate and can be influenced by the experimental method.

Table 2: Typical Process Parameters for Supercritical CO₂ Dyeing of Polyester with Disperse Dyes

Parameter	Typical Range	Unit	Notes
Temperature	80 - 140	°C	Affects dye solubility and fiber swelling.
Pressure	17 - 29	MPa	Directly influences CO ₂ density and dye solubility.[4]
Dyeing Time	60 - 90	minutes	Shorter than conventional aqueous dyeing.[8]
Dye Concentration	1 - 4	% owf	On weight of fabric.[4]
CO ₂ Purity	≥ 99.5	%	High purity is crucial to avoid contamination.[3]

Experimental Protocols

Protocol 1: Lab-Scale Supercritical CO₂ Dyeing of Polyester Fabric with **Disperse Red 82**

Objective: To dye a sample of polyester fabric with **Disperse Red 82** using a laboratory-scale supercritical fluid dyeing apparatus.

Materials & Equipment:

- Pre-cleaned polyester fabric
- **Disperse Red 82** (fine powder)
- High-pressure dyeing vessel (autoclave) with temperature and pressure controls
- CO₂ cylinder (purity ≥ 99.5%) with a high-pressure pump
- Heating system (e.g., heating jacket or oil bath)

Procedure:

- **Sample Preparation:** Accurately weigh a sample of the pre-cleaned polyester fabric.
- **Loading:** Place the fabric sample and the weighed **Disperse Red 82** powder into the dyeing vessel.
- **Sealing and Purging:** Securely seal the vessel and purge the system with low-pressure CO₂ gas for 2-3 minutes to remove any residual air.
- **Pressurization:** Begin pumping liquid CO₂ into the vessel until the desired pressure is reached.
- **Heating and Dyeing:** Start the heating system and bring the vessel to the target dyeing temperature at a controlled rate (e.g., 2-3 °C/min).
- **Dyeing Cycle:** Once the target temperature and pressure are stable, maintain these conditions for the desired dyeing duration (e.g., 60 minutes).
- **Cooling and Depressurization:** After the dyeing time has elapsed, cool the vessel. Slowly and carefully release the pressure.
- **Sample Removal:** Once the vessel has returned to ambient temperature and pressure, open it and remove the dyed fabric sample.

Protocol 2: Post-Dyeing Reduction Clearing

Objective: To remove any residual dye particles from the surface of the dyed fabric.

Materials:

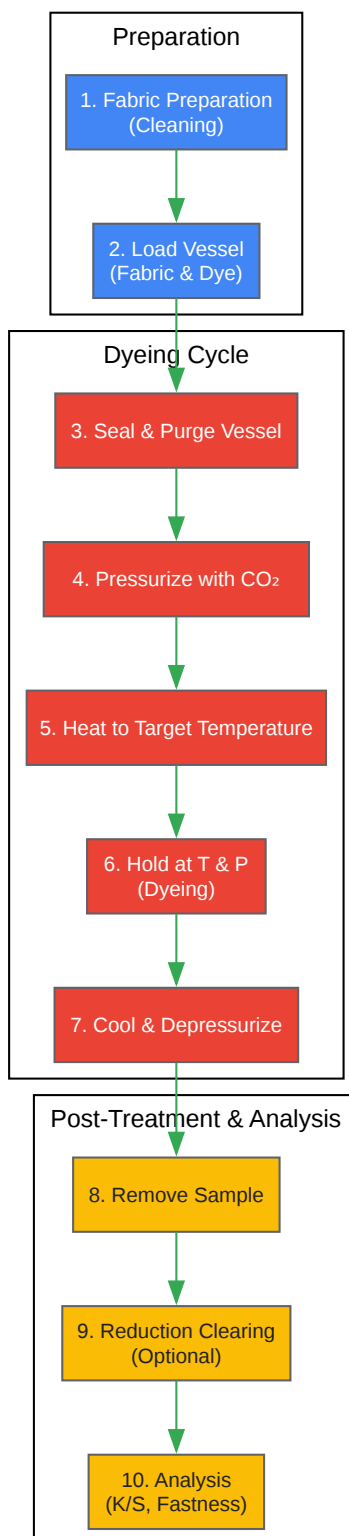
- Dyed polyester sample
- Sodium dithionite (2 g/L)
- Sodium hydroxide (2 g/L)
- Deionized water
- Beaker and heating stirrer

Procedure:

- Prepare a clearing solution of sodium dithionite and sodium hydroxide in deionized water.
- Immerse the dyed fabric in the solution and heat to 60-70°C for 15-20 minutes with gentle stirring.
- Remove the fabric and rinse it thoroughly with warm, then cold deionized water until the rinsing water is clear.
- Allow the fabric to air dry.

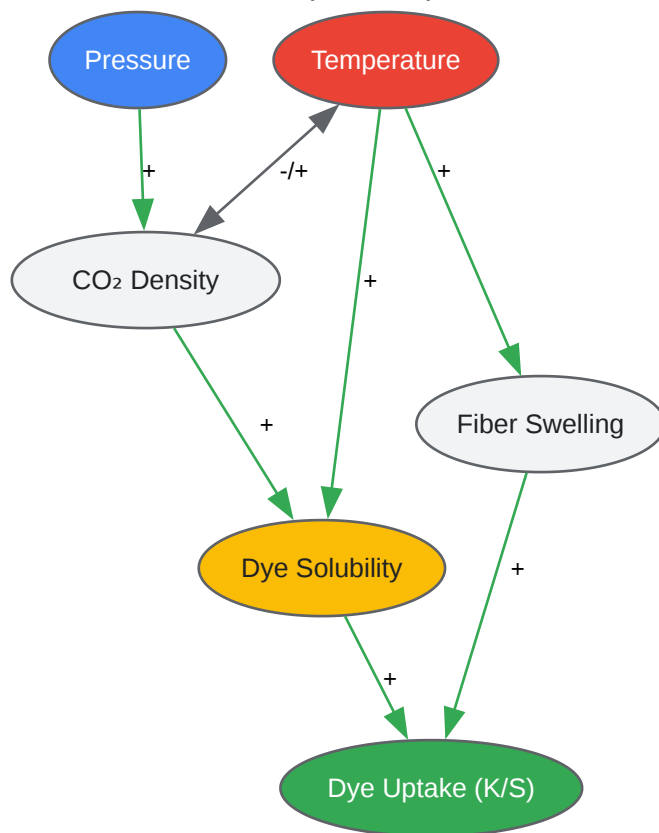
Mandatory Visualizations

Experimental Workflow for Supercritical Fluid Dyeing

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Caption: A flowchart of the experimental workflow for supercritical fluid dyeing.

Key Parameter Relationships in Supercritical Fluid Dyeing



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Caption: The relationship between key process parameters in supercritical fluid dyeing.

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